

improving Benzo[pqr]picene extraction efficiency

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Compound Focus: Benzo[pqr]picene

CAS No.: 189-96-8

Cat. No.: S1513510

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Chemical Identity of Benzo[pqr]picene

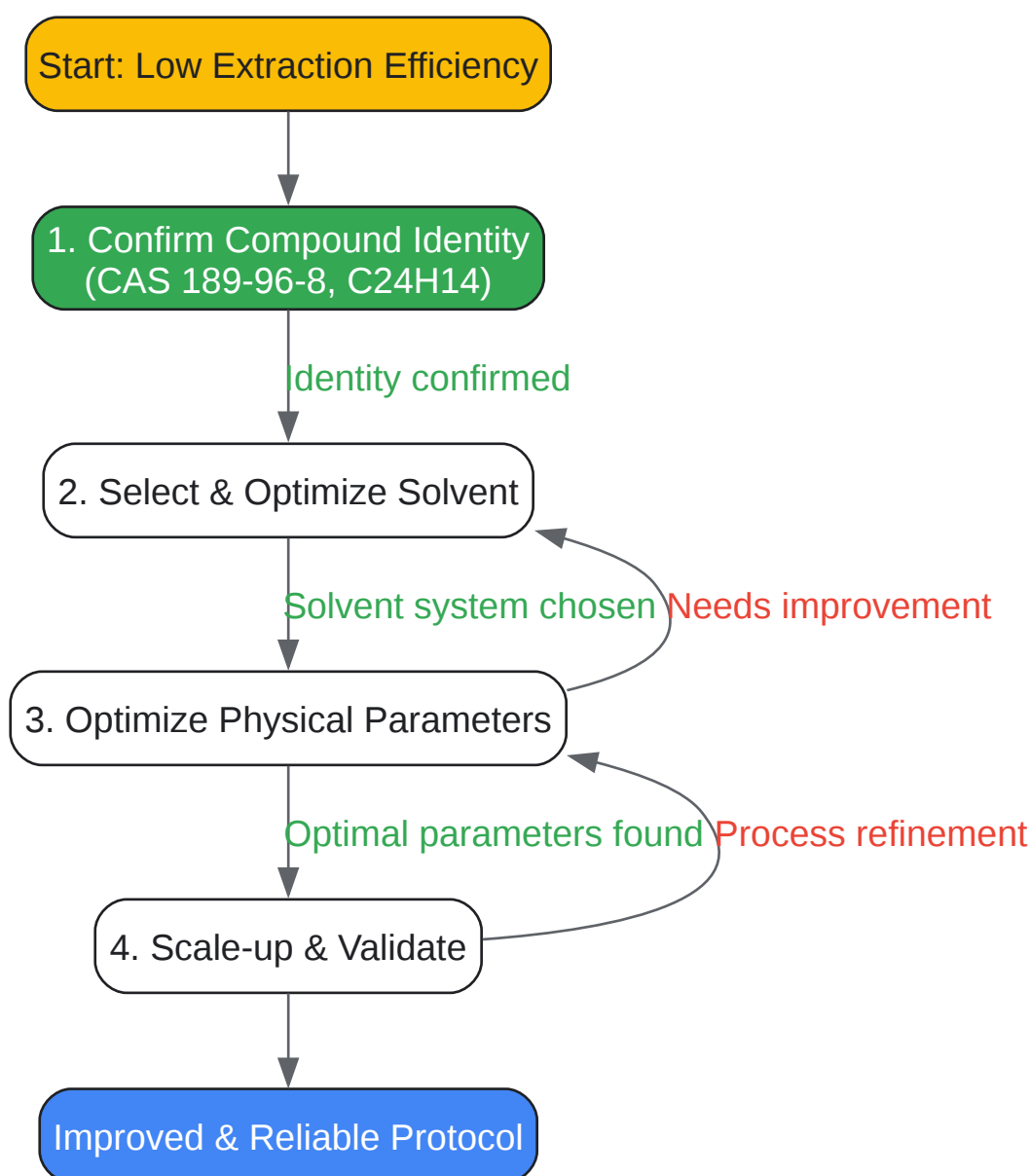
The table below consolidates the key identifiers and calculated physical properties for **Benzo[pqr]picene** from the search results, which can help confirm the compound you are working with [1] [2].

Property	Value / Description
CAS Registry Number	189-96-8 [1] [2]
Molecular Formula	$C_{24}H_{14}$ [1] [2]
Molecular Weight	302.37 g/mol [1]
Common Synonyms	Naphtho[2,1-a]pyrene; Naphtho[3',4':3,4]pyrene [1]
Density	1.313 g/cm ³ (Calculated) [1]
Boiling Point	552.3 °C at 760 mmHg (Calculated) [1] [2]
Flash Point	282 °C (Calculated) [1] [2]

Framework for Extraction Efficiency & A Research Workflow

Without finding established methods, your research would likely involve systematic optimization. Here is a general framework for improving extraction efficiency, focusing on parameters common to many solid-liquid extraction processes, which you can adapt for **Benzo[*pqr*]picene**.

The following diagram outlines a logical workflow for this experimental optimization process.



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Based on this workflow, here are the key areas to investigate:

- **Solvent Selection and Optimization:** The polarity of **Benzo[pqr]picene**, a large polycyclic aromatic hydrocarbon, is a key factor. You would typically test solvents like toluene, dichloromethane, or dimethylformamide. Testing binary solvent mixtures can fine-tune solubility.
- **Optimization of Physical Parameters:** For each solvent, systematically vary and measure the impact of:
 - **Extraction Temperature:** Increased temperature generally improves solubility and kinetics, but consider solvent boiling points and compound stability.
 - **Extraction Time:** Determine the point of diminishing returns.
 - **Solid-to-Liquid Ratio:** Finding the optimal ratio is crucial for efficiency and cost.
- **Sample Preparation and Matrix Effects:** The source material (e.g., plant matter, synthetic reaction crude, environmental sample) greatly influences the approach. Pre-treatments like grinding or sonication can enhance extraction.

Potential FAQs on Benzo[pqr]picene

Here are answers to questions that might arise during your research:

- **What is the molecular structure of Benzo[pqr]picene?** The search results confirm it is a polycyclic aromatic compound with the formula $C_{24}H_{14}$ [1] [2]. For precise structural visualization, you should refer to a specialized chemical database.
- **Where can I find safety data for this compound?** The search results do not provide detailed safety information. You should consult the official Safety Data Sheet (SDS) from a reliable chemical supplier for handling, hazards, and disposal information.

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References

1. CAS # 189-96-8, Benzo (pqr) Picene : more information. [chemblink.com]

2. CAS 189-96-8 Benzo [pqr] picene - Alfa Chemistry [alfa-chemistry.com]

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